

An In-depth Technical Guide to the Physical Properties of 2-Ethylphenyl Acetate

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Compound of Interest

Compound Name: **2-Ethylphenyl Acetate**

Cat. No.: **B1277458**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the experimentally determined physical properties of **2-Ethylphenyl Acetate** (CAS No. 3056-59-5), a compound of interest in various research and development applications. This document focuses on its boiling point and density, presenting available data in a structured format and outlining the general experimental methodologies for their determination.

Core Physical Properties

Precise knowledge of the physical properties of **2-Ethylphenyl Acetate** is fundamental for its application in scientific research and industrial processes. The boiling point is a critical parameter for purification by distillation and for understanding its volatility. Density is essential for mass-to-volume conversions and for formulating solutions of specific concentrations.

Data Presentation

The experimentally determined physical properties of **2-Ethylphenyl Acetate** are summarized in the table below. It is important to note that publicly available experimental data for this specific compound is limited.

Physical Property	Value	Conditions	Source
Boiling Point	Not available	Not available	Not available
Density	1.03 g/cm ³	Temperature not specified	[1]

Note: While a density value is available, the temperature at which it was measured is not specified. The boiling point for **2-Ethylphenyl Acetate** is not readily available in the searched public literature and supplier specifications.

Experimental Protocols

The determination of boiling point and density for liquid esters like **2-Ethylphenyl Acetate** follows established laboratory procedures. The following sections describe the general methodologies employed for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Several methods can be employed for its determination, with the choice often depending on the quantity of the substance available.

General Methodology: Distillation Method

A common and accurate method for determining the boiling point of a liquid is through distillation.

- Apparatus Setup: A distillation apparatus is assembled, consisting of a distillation flask, a condenser, a thermometer, and a receiving flask. The thermometer bulb is positioned so that its top is level with the side arm of the distillation flask to ensure an accurate reading of the vapor temperature.
- Sample Preparation: The liquid sample (**2-Ethylphenyl Acetate**) is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.

- Equilibrium and Measurement: The temperature is recorded when the vapor temperature stabilizes, and there is a consistent rate of distillation. This stable temperature is the boiling point of the liquid at the recorded atmospheric pressure.

Alternative Methodology: Thiele Tube Method

For smaller sample volumes, the Thiele tube method is often utilized.

- Sample Preparation: A small amount of the liquid is placed in a small test tube, and a capillary tube, sealed at one end, is inverted and placed inside the test tube.
- Apparatus Setup: The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point oil.
- Heating and Observation: The Thiele tube is heated, and as the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Measurement: The heat is removed, and the temperature at which the liquid just begins to be drawn back into the capillary tube is recorded as the boiling point.

Determination of Density

Density is the mass of a substance per unit volume. For a liquid like **2-Ethylphenyl Acetate**, this is typically determined using a pycnometer or a graduated cylinder and a balance.

General Methodology: Using a Graduated Cylinder and Balance

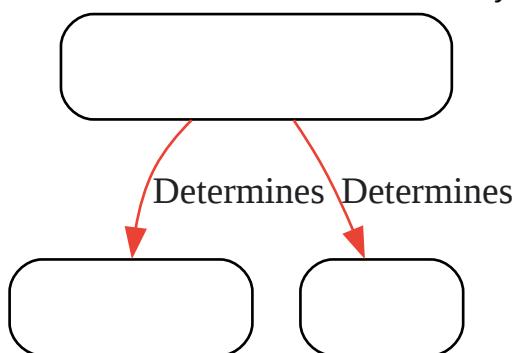
- Mass of Empty Container: The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.
- Volume Measurement: A known volume of the liquid (**2-Ethylphenyl Acetate**) is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- Mass of Container and Liquid: The mass of the graduated cylinder containing the liquid is measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder. The density is then calculated by dividing the mass of the liquid by its

volume.

Logical Relationship of Physical Properties

The physical properties of a chemical compound are intrinsically linked to its molecular structure. The following diagram illustrates this fundamental relationship for **2-Ethylphenyl Acetate**.

Relationship between Molecular Structure and Physical Properties



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Figure 1: Molecular structure dictates the physical properties of **2-Ethylphenyl Acetate**.

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References

- 1. 2-Ethylphenyl Acetate >97.0% (GC) 25g - Order affordable lab supplies at Laboratory Discounter. From microscopes to chemicals, fast delivery in the UK. Browse our range today! [laboratoriumdiscounter.nl]
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